

Application Notes & Protocols: Synthesis and Purification of Pimecrolimus Derivatives

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Compound of Interest

Compound Name: *Picrolimus*

Cat. No.: *B15717958*

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Introduction

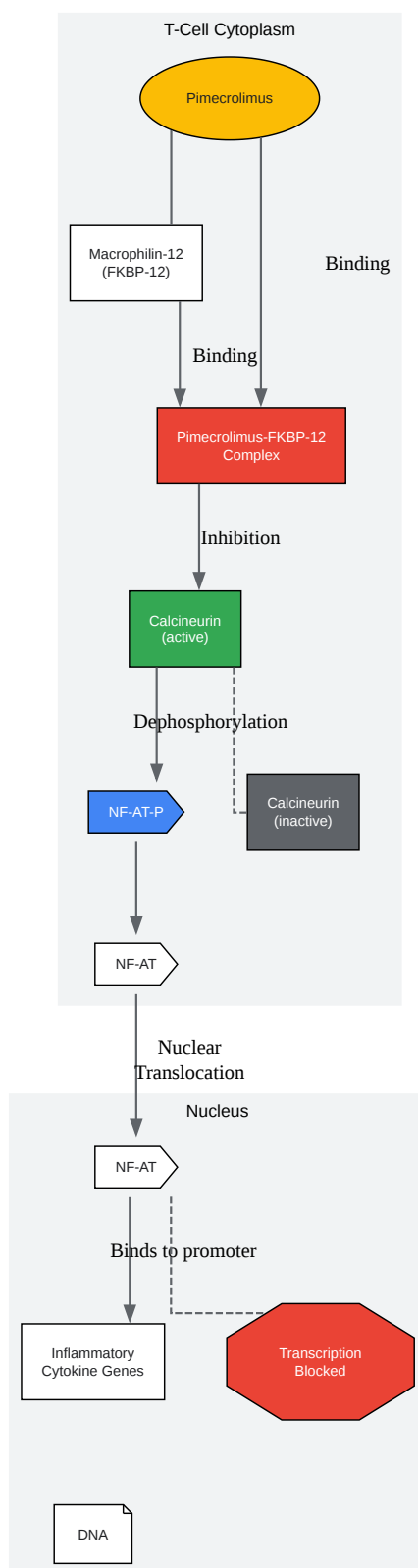
Pimecrolimus, an ascomycin macrolactam derivative, is a potent and selective inhibitor of calcineurin, a key enzyme in the activation of T-cells.[1][2] This immunomodulatory and anti-inflammatory agent is primarily used for the topical treatment of atopic dermatitis (eczema).[3][4] Pimecrolimus functions by binding to the immunophilin macrophilin-12 (also known as FKBP-12), and this resulting complex inhibits the calcium-dependent phosphatase activity of calcineurin.[1][2] This action prevents the dephosphorylation of the nuclear factor of activated T-cells (NF-AT), a transcription factor necessary for the expression of various inflammatory cytokines.[1][3] Consequently, the production of Th1- and Th2-type cytokines, such as Interleukin-2 (IL-2), Interferon-gamma (IFN-γ), IL-4, and IL-10, is blocked, leading to a reduction in the inflammatory response.[1][5] Pimecrolimus has also been shown to prevent the release of inflammatory mediators from mast cells.[1][5]

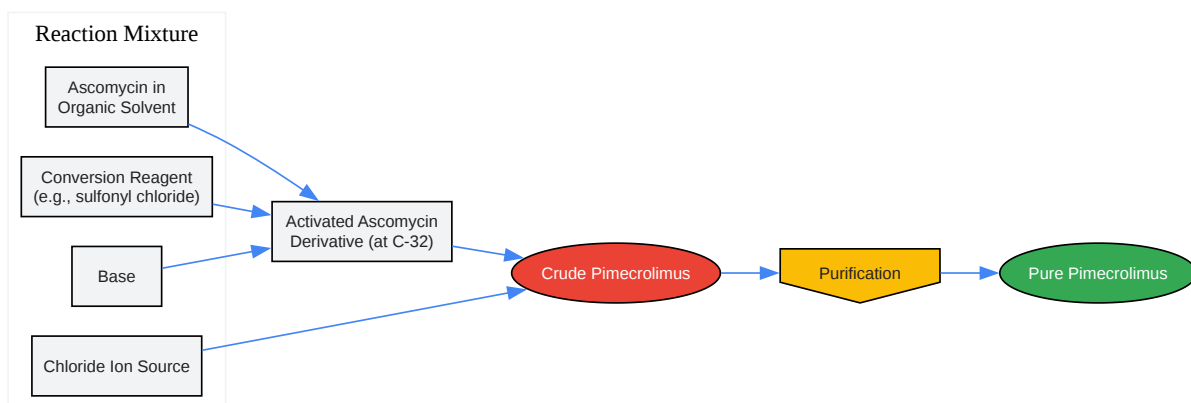
These application notes provide detailed protocols for the synthesis and purification of pimecrolimus from its precursor, ascomycin. Both chemical and chemo-enzymatic synthesis

routes are described, along with methods for purification and analysis of the final product and related substances.

Signaling Pathway of Pimecrolimus

The mechanism of action of pimecrolimus involves the inhibition of the calcineurin signaling pathway in T-cells.





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